

# 3-Bromopiperidine-2,6-dione: A Technical Guide to Safety, Handling, and Toxicity

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## Compound of Interest

Compound Name: 3-Bromopiperidine-2,6-dione

Cat. No.: B1280227

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and toxicity information for **3-Bromopiperidine-2,6-dione** (CAS No. 62595-74-8). The information is compiled from safety data sheets, regulatory information, and scientific literature to ensure a thorough understanding for professionals in research and drug development.

## Chemical and Physical Properties

**3-Bromopiperidine-2,6-dione**, also known as 3-bromoglutarimide, is a brominated heterocyclic compound. It serves as a key intermediate in the synthesis of more complex, biologically active molecules, notably in the development of immunomodulatory agents and Proteolysis Targeting Chimeras (PROTACs).<sup>[1]</sup>

Property	Value	Source
CAS Number	62595-74-8	[2]
Molecular Formula	C <sub>5</sub> H <sub>6</sub> BrNO <sub>2</sub>	[1][2][3]
Molecular Weight	192.01 g/mol	[1][2][3]
Appearance	White to off-white or light yellow crystalline powder/solid	
Melting Point	107.0 to 111.0 °C	
Solubility	Soluble in polar organic solvents like N,N-dimethylformamide and dimethyl sulfoxide; insoluble in water.	[4]
SMILES	<chem>C1CC(=O)NC(=O)C1Br</chem>	[3]
InChIKey	RYSICGXZRVMDP-UHFFFAOYSA-N	[1][3]

## Safety and Hazard Information

**3-Bromopiperidine-2,6-dione** is classified as a hazardous substance. Adherence to safety guidelines is crucial when handling this compound.

## GHS Classification and Hazard Statements

The compound is categorized under several hazard classes according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). [2][3]

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Sources:[1][2][5]

Signal Word: Warning[3]

## Precautionary Statements and First Aid

The following precautionary statements are recommended for handling **3-Bromopiperidine-2,6-dione**.[\[2\]](#)[\[5\]](#)

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of water.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER/doctor if you feel unwell.	
P330	Rinse mouth.	

P332+P313	If skin irritation occurs: Get medical advice/attention.	
P337+P313	If eye irritation persists: Get medical advice/attention.	
P362+P364	Take off contaminated clothing and wash it before reuse.	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an authorized hazardous waste collection point.

Sources:[2][5]

#### First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[2]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

## Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the integrity of the compound.

- Handling: Avoid all personal contact, including inhalation.[5] Wear protective clothing, gloves, and eye/face protection.[2][5] Use in a well-ventilated area and avoid the formation of dust.[2] Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[5]
- Storage: Store in a cool, dry, and well-ventilated area.[5] Keep containers securely sealed when not in use.[5] Recommended storage temperature is between 2-8°C.[2] Store away from incompatible materials.
- Spills: In case of a spill, clean up immediately. Avoid breathing dust and contact with skin and eyes. Use dry clean-up procedures and avoid generating dust. Place spilled material in a clean, dry, sealable, and labeled container for disposal.[5]

## Toxicity and Biological Activity

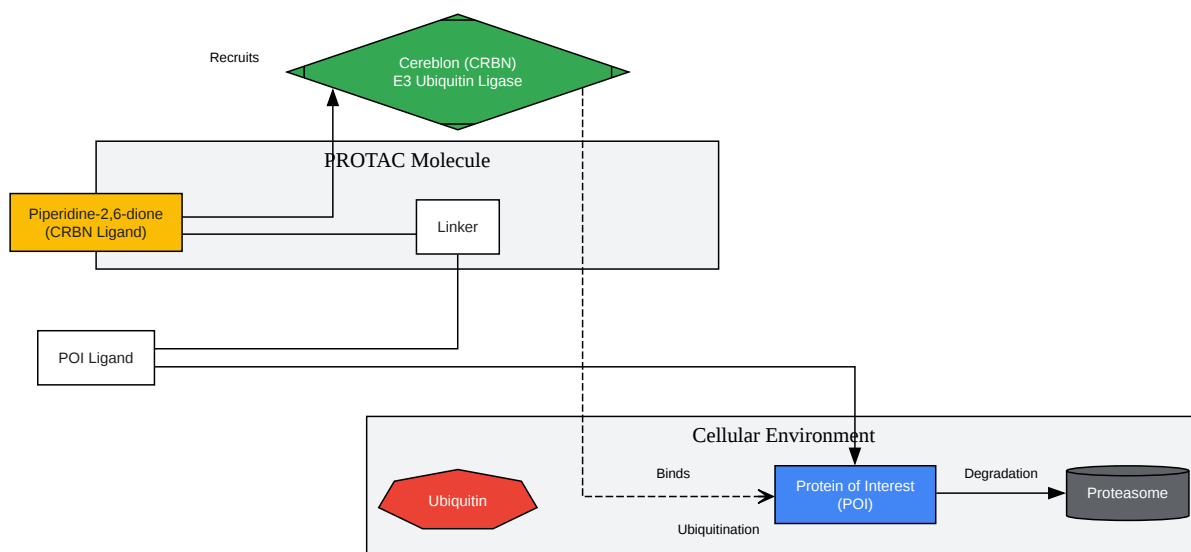
While specific quantitative toxicity data such as LD50 or LC50 values for **3-Bromopiperidine-2,6-dione** are not readily available in the public domain, its GHS classification as "Acute Toxicity, Category 4" indicates that it is harmful through oral, dermal, and inhalation routes of exposure. The primary health hazards are skin, eye, and respiratory tract irritation.[2][3][5]

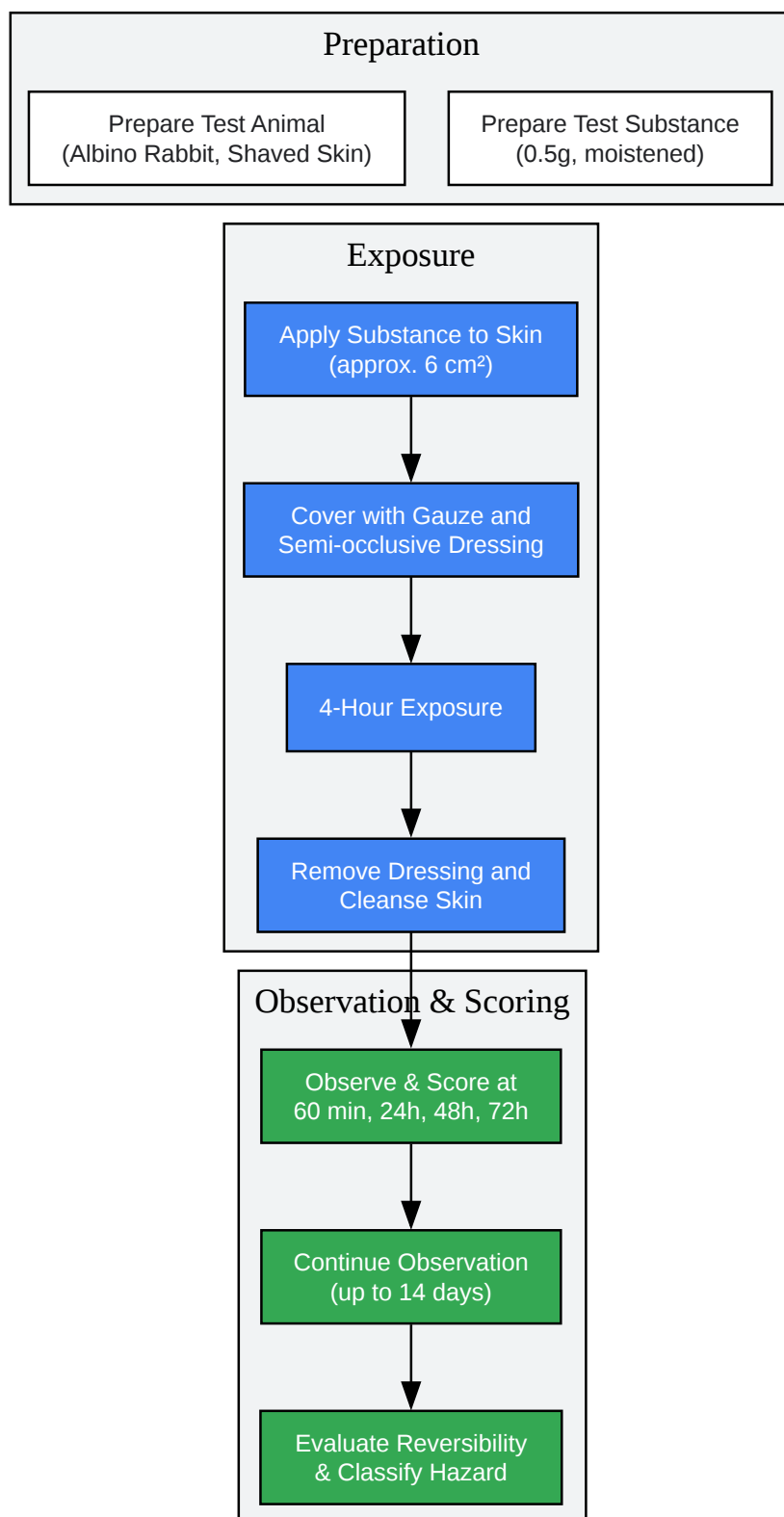
## Mechanism of Action and Biological Relevance

The piperidine-2,6-dione core, for which **3-Bromopiperidine-2,6-dione** is a key synthetic precursor, is a critical structural motif in a class of drugs known as immunomodulatory imide drugs (IMiDs). More recently, this scaffold has been extensively used in the development of Proteolysis Targeting Chimeras (PROTACs).[1][6]

PROTACs are bifunctional molecules that induce the degradation of specific target proteins.[7][8] They consist of a ligand that binds to a target protein of interest (POI) and another ligand that recruits an E3 ubiquitin ligase, connected by a linker.[7][8] The piperidine-2,6-dione moiety functions as a ligand for the Cereblon (CRBN) E3 ubiquitin ligase.[7] By bringing the target protein into proximity with the E3 ligase, the PROTAC facilitates the ubiquitination of the target protein, marking it for degradation by the proteasome.[7]

Derivatives of piperidine-2,6-dione have been shown to possess immunomodulatory properties, including the ability to reduce the production of the pro-inflammatory cytokine IL-12 and increase the production of the anti-inflammatory cytokine IL-10 in immune cells.[1]





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